

"high-throughput screening assays for azepane compounds"

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Compound of Interest

Compound Name: 1-(Azepan-2-yl)ethan-1-one

Cat. No.: B13216459

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High-Throughput Screening Assays for Azepane Compounds

Application Note & Technical Guide

Executive Summary: The Azepane Advantage

The azepane (hexamethyleneimine) scaffold represents a "privileged structure" in medicinal chemistry, distinct from the flat, aromatic-heavy libraries that dominate traditional screening collections. Its seven-membered ring offers unique conformational flexibility and three-dimensional (3D) character, allowing it to probe binding pockets inaccessible to rigid planar compounds.

Azepane derivatives have demonstrated high potency against diverse targets, including Beta-secretase 1 (BACE1) in Alzheimer's pathology, Monoamine Transporters (NET/DAT), and Histamine H3 receptors. However, the lipophilicity and basicity of the secondary/tertiary amine core present specific challenges in High-Throughput Screening (HTS), including non-specific binding and solubility-driven false positives.

This guide details the development of robust HTS workflows specifically optimized for azepane libraries, focusing on a biochemical FRET assay for protease inhibition and a cell-based TR-FRET assay for GPCR modulation.

Strategic Library Considerations

Before screening, the integrity of the azepane library must be validated. Unlike stable aromatic systems, azepanes can be susceptible to oxidation or ring-opening under harsh storage.

Chemical Space & Synthesis

Modern azepane libraries are often generated via Ring-Closing Metathesis (RCM) or Piperidine Ring Expansion.

- **Critical Control:** Ensure removal of metal catalysts (Ru, Pd) from synthesis, as these quench fluorescence in FRET assays, leading to false positives.
- **Solubility:** Azepanes are often lipophilic bases. DMSO stock solutions should be kept at 10 mM, but assay buffers must contain 0.01% Triton X-100 or CHAPS to prevent compound aggregation.

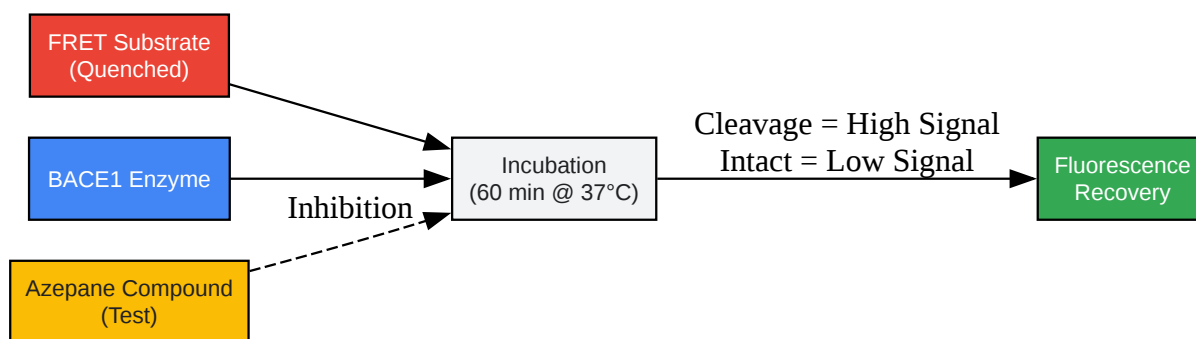
Protocol A: Biochemical HTS – BACE1 Inhibition (FRET)

Target: Beta-site Amyloid precursor protein Cleaving Enzyme 1 (BACE1).^[1] Mechanism: Azepane peptidomimetics bind the catalytic aspartic acid dyad. Readout: Fluorescence Resonance Energy Transfer (FRET).

Assay Principle

This assay uses a synthetic peptide substrate conjugated to a fluorophore (e.g., EDANS) and a quencher (e.g., DABCYL). In the intact substrate, fluorescence is quenched. BACE1 cleavage separates the pair, restoring fluorescence. Azepane inhibitors prevent cleavage, maintaining the quenched state.

Workflow Visualization



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Caption: BACE1 FRET assay principle. Inhibitors prevent substrate cleavage, resulting in low fluorescence signal.

Detailed Protocol (384-Well Format)

Materials:

- Enzyme: Recombinant human BACE1 (1 U/mL final).
- Substrate: Rh-EVNLDAEFK-Quencher (10 μ M final).
- Buffer: 50 mM Sodium Acetate (pH 4.5), 0.01% Tween-20. Note: Acidic pH is critical for BACE1 activity.
- Controls: OM99-2 (Positive Control inhibitor).

Step-by-Step Procedure:

- Dispensing: Use an acoustic liquid handler (e.g., Echo 550) to dispense 50 nL of azepane compounds (in 100% DMSO) into black, low-volume 384-well plates.
 - Columns 1-2: DMSO Vehicle (Negative Control).
 - Columns 23-24: OM99-2 (1 μ M final, Positive Control).
- Enzyme Addition: Dispense 5 μ L of BACE1 Enzyme solution into all wells.

- Pre-incubation: Centrifuge plate (1000 rpm, 1 min) and incubate for 15 mins at RT to allow compound-enzyme equilibrium.
- Substrate Initiation: Dispense 5 μ L of Substrate solution to start the reaction.
- Incubation: Seal plates and incubate for 60 minutes at 37°C in the dark.
- Detection: Read fluorescence on a multi-mode reader (Ex: 355 nm / Em: 500 nm).

Data Analysis: Calculate % Inhibition:

Protocol B: Cell-Based HTS – GPCR Antagonism (TR-FRET)

Target: Histamine H3 Receptor (Gi-coupled). Mechanism: Azepanes often act as antagonists. We screen for the reversal of agonist-induced cAMP decrease. Readout: HTRF / TR-FRET (Time-Resolved Fluorescence Resonance Energy Transfer).

Assay Principle

Gi-coupled receptors inhibit Adenylyl Cyclase, lowering cAMP.

- Add Agonist (Histamine)

cAMP decreases.

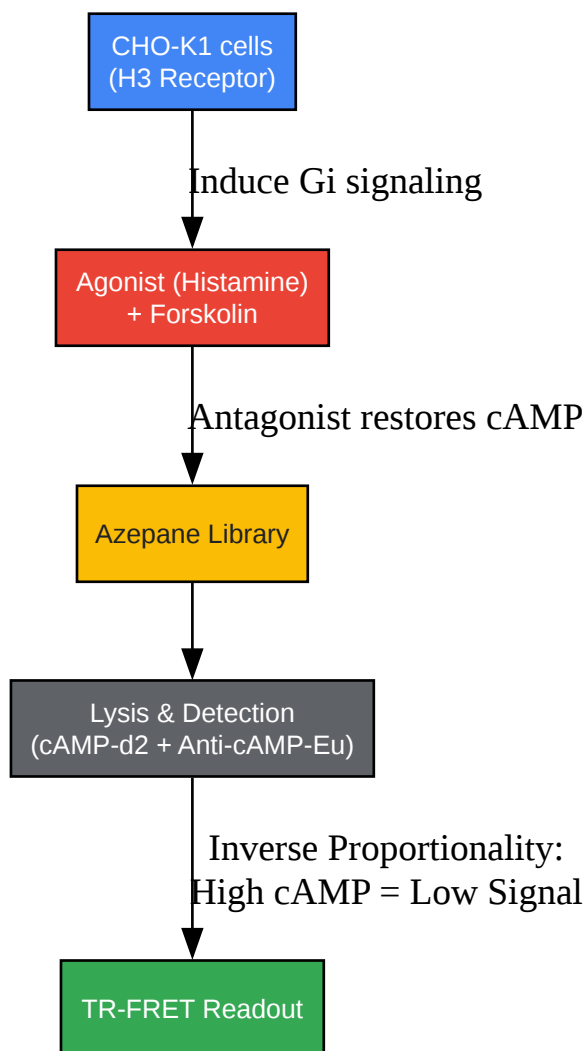
- Add Azepane Antagonist

Blocks Histamine

cAMP levels recover (increase).

- Detection: Competition assay using anti-cAMP-Cryptate (Donor) and cAMP-d2 (Acceptor). High cellular cAMP competes with labeled cAMP, decreasing the FRET signal.
 - Result: High cAMP (Antagonist Hit) = Low FRET Signal.

Workflow Visualization



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Caption: H3 Receptor Antagonist Screen. Hits prevent the agonist-induced drop in cAMP, resulting in lower TR-FRET signal due to competitive binding.

Detailed Protocol (384-Well Format)

Materials:

- Cells: CHO-K1 stably expressing human H3 receptor.
- Reagents: HTRF cAMP HiRange Kit (Cisbio/Revvity), Forskolin (to stimulate basal adenylyl cyclase).
- Agonist: (R)-(-)-

-Methylhistamine (RAMH).

Step-by-Step Procedure:

- Cell Plating: Dispense 2,000 cells/well in 5 μ L culture medium into white 384-well small-volume plates.
- Compound Addition: Add 50 nL of azepane compounds.
- Stimulation: Add 5 μ L of Stimulation Buffer containing:
 - Forskolin (10 μ M final) – to raise cAMP baseline.
 - RAMH (EC80 concentration) – to activate H3 and suppress cAMP.
 - Logic: An antagonist will block RAMH, allowing Forskolin to spike cAMP levels high.
- Incubation: 30 minutes at RT.
- Detection:
 - Add 5 μ L cAMP-d2 (Acceptor).
 - Add 5 μ L Anti-cAMP-Cryptate (Donor).
- Read: Incubate 1 hour and read on an HTRF-compatible reader (e.g., PHERAstar).

Data Analysis & Troubleshooting

Quantitative Summary

Parameter	Biochemical (BACE1)	Cell-Based (GPCR H3)
Z-Factor Requirement	> 0.6	> 0.5
Signal Direction	Hit = High Fluorescence	Hit = Low FRET Signal
Common Artifacts	Quenching by metal traces	Cell toxicity (false negative)
Counter-Screen	Auto-fluorescence check	Parental CHO (no H3)

Hit Validation (The "Self-Validating" System)

To ensure trustworthiness (Part 2 of Core Requirements), every hit must undergo:

- Dose-Response Curve (DRC): 10-point titration.
- Orthogonal Assay:
 - For BACE1: Use a secondary substrate sequence to rule out substrate-specific binding.
 - For GPCR: Use a Calcium Flux assay (Gqi-coupled) to confirm antagonism via a different signaling arm.

References

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